

An In-depth Technical Guide to Hexylcyclohexane: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexylcyclohexane*

Cat. No.: *B1328777*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Hexylcyclohexane is a saturated aliphatic hydrocarbon consisting of a cyclohexane ring substituted with a hexyl group.[1] This non-polar compound is a colorless liquid at room temperature and finds applications as a solvent and a chemical intermediate in various industrial and research settings.[1][2] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and spectroscopic data of **hexylcyclohexane**. Detailed methodologies for key analytical techniques are also presented to facilitate its characterization.

Chemical Structure and Identification

Hexylcyclohexane is structurally characterized by a six-carbon aliphatic chain (hexyl group) attached to a cyclohexane ring.[1] Its systematic IUPAC name is **hexylcyclohexane**, and it is also known by synonyms such as 1-cyclohexylhexane and n-**hexylcyclohexane**.[3]

Caption: Chemical structure of **hexylcyclohexane**.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	4292-75-5[3]
Molecular Formula	C12H24[1][3]
Molecular Weight	168.32 g/mol [1][3]
IUPAC Name	hexylcyclohexane[3]
SMILES	CCCCCCC1CCCCC1[1]
InChI	InChI=1S/C12H24/c1-2-3-4-6-9-12-10-7-5-8-11-12/h12H,2-11H2,1H3[1]
InChIKey	QHWAQXOSHHKCFK-UHFFFAOYSA-N[1]

Physicochemical Properties

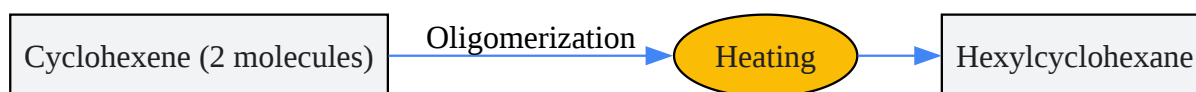
Hexylcyclohexane is a colorless liquid with low volatility.[1] Its non-polar nature renders it hydrophobic and soluble in many organic solvents.[1][2]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid[2]
Boiling Point	208-210 °C[2]
Melting Point	-52 °C[2]
Density	~0.82 g/cm³[2]
Solubility	Soluble in organic solvents like ethanol and ether; slightly soluble in water.[2]
Flash Point	80.2 °C[4]
Refractive Index	1.441[4]
Vapor Pressure	0.11 mmHg[4]

Synthesis

A common method for the preparation of **hexylcyclohexane** is through the oligomerization (dimerization) of cyclohexene. This process typically involves heating two molecules of cyclohexene to form one molecule of **hexylcyclohexane**.^[2]



[Click to download full resolution via product page](#)

Caption: Synthesis of **hexylcyclohexane** from cyclohexene.

Spectroscopic Data

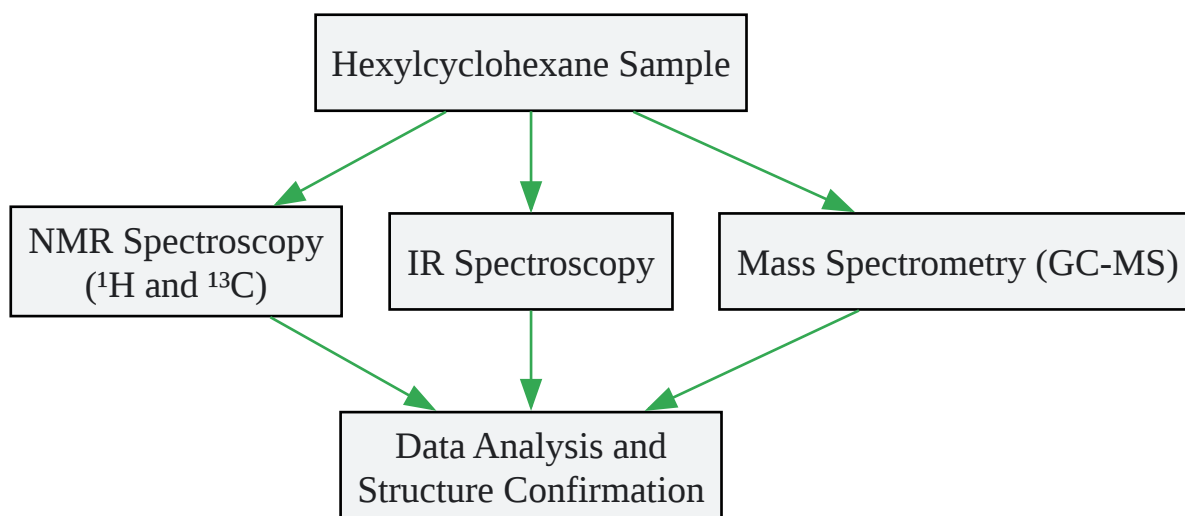
Spectroscopic analysis is crucial for the structural elucidation and confirmation of **hexylcyclohexane**.

Table 3: Spectroscopic Data Summary

Technique	Key Observations
¹ H NMR	Signals expected in the upfield region (0.5-2.0 ppm) characteristic of alkane protons. ^[5]
¹³ C NMR	Signals corresponding to the different carbon environments of the cyclohexane ring and the hexyl chain. ^[6]
IR Spectroscopy	C-H stretching vibrations expected in the 2850-3000 cm ⁻¹ region. C-H bending vibrations around 1375-1470 cm ⁻¹ . ^[2]
Mass Spectrometry	Molecular ion peak (M ⁺) at m/z 168. Characteristic fragmentation pattern of alkanes. ^[3]

Experimental Protocols

While specific experimental data for **hexylcyclohexane** can be found in databases like PubChem and the NIST WebBook, detailed experimental protocols are often generalized for classes of compounds.[2][3] The following are representative methodologies for the analytical techniques mentioned.



[Click to download full resolution via product page](#)

Caption: General workflow for the characterization of **hexylcyclohexane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To determine the carbon-hydrogen framework of the molecule.
- Methodology:
 - Sample Preparation: Dissolve 5-10 mg of **hexylcyclohexane** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃) in a clean NMR tube.
 - Data Acquisition: Acquire ¹H and ¹³C NMR spectra on a spectrometer (e.g., 300 or 500 MHz).
 - ¹H NMR: The spectrum will show signals in the upfield region, characteristic of saturated hydrocarbons. Integration of the signals will correspond to the number of protons in each environment.

- ^{13}C NMR: The spectrum will display distinct signals for each unique carbon atom in the **hexylcyclohexane** molecule.

Infrared (IR) Spectroscopy

- Objective: To identify the functional groups present in the molecule.
- Methodology:
 - Sample Preparation: Place a drop of neat liquid **hexylcyclohexane** between two salt plates (e.g., NaCl or KBr).
 - Data Acquisition: Obtain the IR spectrum using an FTIR spectrometer.
 - Analysis: The spectrum is expected to show strong C-H stretching absorptions between 2850 and 3000 cm^{-1} and C-H bending vibrations at approximately 1470 cm^{-1} and 1380 cm^{-1} .^[7]

Mass Spectrometry (MS)

- Objective: To determine the molecular weight and fragmentation pattern.
- Methodology:
 - Sample Introduction: Inject a dilute solution of **hexylcyclohexane** into a Gas Chromatograph-Mass Spectrometer (GC-MS). The GC will separate the compound from any impurities.
 - Ionization: In the mass spectrometer, the molecules are typically ionized by electron impact (EI).
 - Detection: The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
 - Analysis: The mass spectrum will show a molecular ion peak at $m/z = 168$, corresponding to the molecular weight of **hexylcyclohexane**.^[3] The fragmentation pattern will be characteristic of alkanes, showing losses of alkyl fragments.

Safety and Handling

Hexylcyclohexane is a combustible liquid and should be handled with appropriate safety precautions.[8] It may cause skin and eye irritation.[3] Use in a well-ventilated area and wear personal protective equipment, including gloves and safety glasses.[2]

Applications

Hexylcyclohexane is utilized in several industrial applications:

- Solvent: Due to its non-polar nature and low volatility, it serves as a solvent in the manufacturing of coatings, inks, and adhesives.[2][4]
- Chemical Intermediate: It is used as a starting material in the synthesis of other organic compounds, such as dyes and pharmaceuticals.[2]

Conclusion

This technical guide has provided a detailed overview of the chemical structure, properties, synthesis, and characterization of **hexylcyclohexane**. The tabulated data and generalized experimental protocols offer a valuable resource for researchers and professionals working with this compound. The provided visualizations aim to clarify the chemical structure and common experimental workflows.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Cyclohexane, hexyl- [webbook.nist.gov]
- 3. Hexylcyclohexane | C12H24 | CID 20283 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cyclohexane, hexyl- [webbook.nist.gov]

- 5. Alkanes | OpenOChem Learn [learn.openochem.org]
- 6. HEXYLCYCLOHEXANE(4292-75-5) ¹³C NMR [m.chemicalbook.com]
- 7. uobabylon.edu.iq [uobabylon.edu.iq]
- 8. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Hexylcyclohexane: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1328777#hexylcyclohexane-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com